

Protocol for handling and storage of Azoethane

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Compound of Interest

Compound Name: Azoethane

Cat. No.: B3057528

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Application Notes and Protocols for Azoethane

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety and toxicological data for **Azoethane** are not readily available. The following protocols and safety information are based on the known properties of azo compounds and data from the closely related and well-studied azo initiator, Azobisisobutyronitrile (AIBN). A thorough, substance-specific risk assessment should be conducted by qualified safety professionals before handling **Azoethane**. It is imperative to treat **Azoethane** as a potentially hazardous substance.

Compound Identification and Properties

Azoethane, also known as diethyldiazene, is an organic compound valued in research as a source of ethyl radicals upon thermal or photochemical decomposition. It is primarily used as a free radical initiator in polymerization reactions and mechanistic studies.

Table 1: Physicochemical Properties of **Azoethane** and AIBN (for comparison)

Property	Azoethane	Azobisisobutyronitrile (AIBN)	Reference
Molecular Formula	C ₄ H ₁₀ N ₂	C ₈ H ₁₂ N ₄	
Molecular Weight	86.14 g/mol	164.21 g/mol	
CAS Number	821-14-7	78-67-1	
Appearance	Not specified (likely a liquid or low-melting solid)	White crystalline powder	
Melting Point	Not available	102-104 °C (decomposes)	
Boiling Point	Not available	Decomposes	
Solubility	Not specified	Insoluble in water; soluble in organic solvents (alcohols, ethers, toluene)	
Decomposition Temperature	Studied in the range of 245-308°C	Decomposes above 65°C	
Activation Energy for Decomposition	47.0 ± 1.0 kcal/mol	Not specified	

Hazard Identification and Safety Precautions

Azoalkanes have been reported to possess carcinogenic properties. **Azoethane** is expected to be flammable and thermally unstable. Upon decomposition, it generates ethyl radicals and nitrogen gas. The decomposition of azo compounds can be explosive if heated under confinement.

Table 2: Toxicological Data for AIBN (as a proxy for **Azoethane**)

Metric	Value	Species	Route	Reference
LD50	300 - 2,000 mg/kg	Rat	Oral	
LD50	> 2,000 mg/kg	Rat	Dermal	
LC50	1.5 mg/l (4h)	Not specified	Inhalation (dust/mist)	

Personal Protective Equipment (PPE)

A comprehensive PPE assessment is crucial before handling **Azoethane**.

- **Eye/Face Protection:** Chemical safety goggles or a full-face shield are required.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile, neoprene) should be worn.
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or splash potential, a chemical-resistant apron or suit should be considered.
- **Respiratory Protection:** All handling of **Azoethane** must be conducted in a certified chemical fume hood to prevent inhalation of vapors. If exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.

Handling and Storage

- **Handling:** Use **Azoethane** in a well-ventilated area, preferably a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Keep away from heat, sparks, and open flames. Use non-sparking tools. Prevent the build-up of electrostatic charges.
- **Storage:** Store in a cool, dry, well-ventilated place away from direct sunlight and sources of ignition. Keep the container tightly closed. Store separately from incompatible materials such as strong acids and bases.

Emergency Procedures

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

****3.2. Fire Fighting**

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